

Proper Disposal Procedures for ML191

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Compound of Interest

Compound Name: ML191
Cat. No.: B15603092

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This document provides essential safety and logistical information for the proper handling and disposal of **ML191** (CAS 931695-79-3), a GPR55 antagonist. The following procedures are designed for researchers, scientists, and drug development professionals to ensure laboratory safety and proper chemical handling.

A Safety Data Sheet (SDS) from Cayman Chemical indicates that **ML191** is not classified as a hazardous substance according to the Globally Harmonized System (GHS).[1] However, as with any research chemical, it should be handled with care, and standard laboratory safety protocols should be followed. The product information sheet advises that the material should be considered hazardous until further information is available.[2]

Essential Safety and Handling Information

Before handling **ML191**, it is crucial to be familiar with its properties and to use appropriate personal protective equipment (PPE).

Personal Protective Equipment (PPE):

- Safety Goggles: Protect eyes from any potential splashes or fine particles.

- Chemical-Resistant Gloves: Nitrile or other suitable gloves should be worn to prevent skin contact.
- Laboratory Coat: To protect skin and clothing.

General Handling Precautions:

- Avoid ingestion, inhalation, and contact with eyes and skin.[2]
- Wash hands thoroughly after handling.[2]
- Use in a well-ventilated area.

Quantitative Data Summary

The following table summarizes the key quantitative and physical properties of **ML191**.

Property	Value	Source(s)
CAS Number	931695-79-3	[1]
Molecular Formula	C ₂₄ H ₂₅ N ₃ O ₃	[2]
Molecular Weight	403.5 g/mol	[2]
Appearance	Crystalline solid	[2]
Solubility	Soluble in DMSO (approx. 5 mg/ml)	[2]
Storage Temperature	-20°C	[2]
Hazard Classification	Not classified as hazardous according to GHS	[1]
NFPA Ratings	Health: 0, Fire: 0, Reactivity: 0	[1]
HMIS Ratings	Health: 0, Fire: 0, Reactivity: 0	[1]

Step-by-Step Disposal Protocol

The following protocol outlines the recommended steps for the proper disposal of **ML191**. This procedure is designed to minimize risks and ensure compliance with standard laboratory practices for non-hazardous chemical waste.

Waste Segregation and Collection

Proper segregation of chemical waste is fundamental to laboratory safety.

- Solid Waste:
 - Collect unused **ML191** powder and any materials contaminated with solid **ML191** (e.g., weighing paper, contaminated gloves, pipette tips) in a designated and clearly labeled chemical waste container.
 - The container should be made of a compatible material and have a secure lid to prevent spills.
 - Label the container as "Non-Hazardous Chemical Waste" and include the full chemical name: "**ML191** (CAS 931695-79-3)".
- Liquid Waste (Solutions containing **ML191**):
 - Collect solutions of **ML191** (e.g., in DMSO) in a separate, clearly labeled container for non-hazardous liquid chemical waste.
 - Do not mix with other solvent waste streams unless explicitly permitted by your institution's hazardous waste management plan.
 - The container should be leak-proof and stored in secondary containment to prevent spills.
 - Label the container with "Non-Hazardous Liquid Waste," the solvent used (e.g., DMSO), and "Contains **ML191** (CAS 931695-79-3)".

Storage Pending Disposal

- Store the sealed waste containers in a designated satellite accumulation area within the laboratory.

- Ensure the storage area is away from general laboratory traffic and is clearly marked.
- Do not accumulate large quantities of waste. Arrange for pickup by your institution's Environmental Health and Safety (EHS) department in a timely manner.

Final Disposal

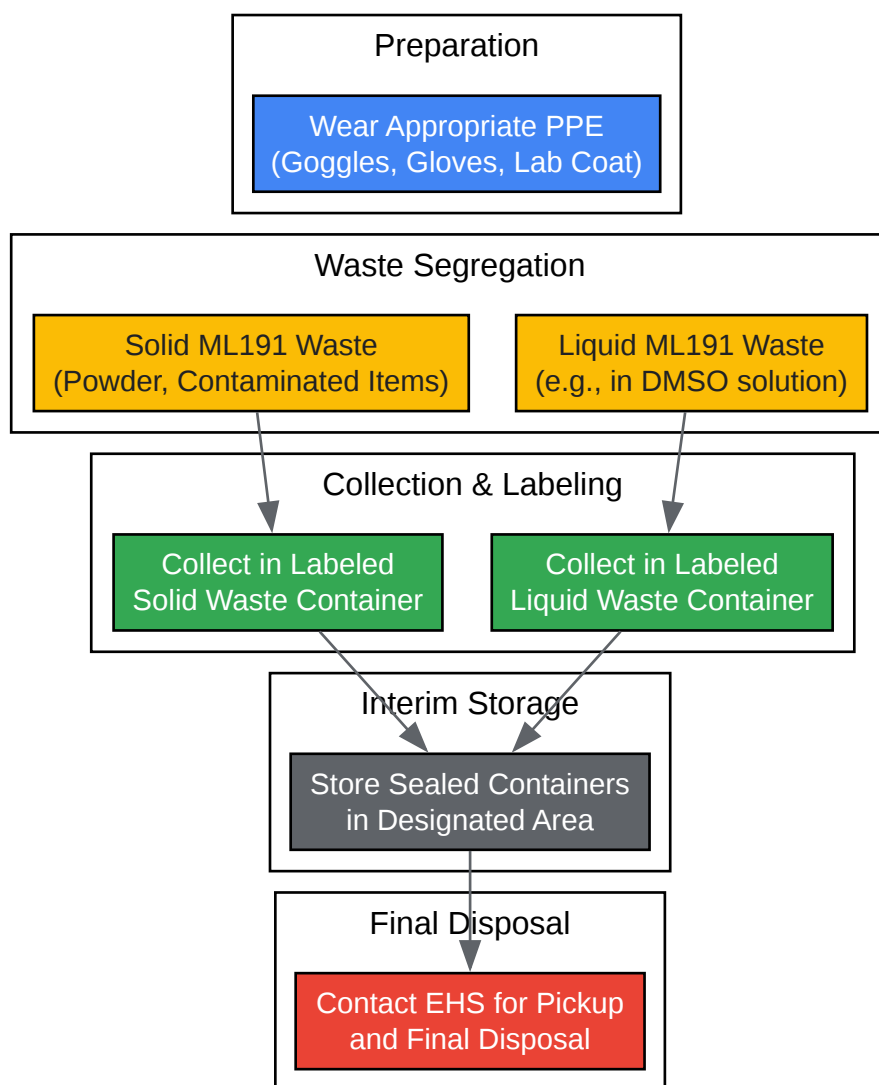
- NEVER dispose of **ML191**, either in solid or liquid form, down the drain or in the regular trash.
- Contact your institution's EHS department to arrange for the pickup and disposal of the chemical waste. EHS professionals are trained in the proper handling and transportation of laboratory waste to licensed disposal facilities.

Experimental Protocols

No specific experimental protocols for the disposal of **ML191** were cited in the search results. The disposal procedure provided above is based on standard laboratory practices for non-hazardous chemical waste and information from the available Safety Data Sheet.

Disposal Workflow Visualization

The following diagram illustrates the logical workflow for the proper disposal of **ML191**.



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Caption: Workflow for the proper disposal of **ML191**.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]

- [2. cdn.caymanchem.com \[cdn.caymanchem.com\]](https://cdn.caymanchem.com)
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